

Guaijaverin: Identification and Bioactive Potential

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Compound Focus: Guaijaverin

CAS No.: 22255-13-6

Cat. No.: S625378

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Guaijaverin is a flavonoid glycoside identified in guava leaves (*Psidium guajava* L.). The table below summarizes its key characteristics and observed bioactivities:

Property	Description
Classification	Flavonoid (from guava leaves) [1] [2]
Chemical Group	Flavonols [2]
Identified Method	HPLC-ESI-QTOF-MS [2]

| **Reported Bioactivities** | • Antimicrobial activity [3] • Potential interaction with aldose reductase (AKR1B1), a target for diabetic complications [2] |

Cell-Surface Hydrophobicity (CSH) Assay Protocols

While no study directly applies these methods to **guaijaverin**, the following well-established assays can be used to investigate its effect on bacterial CSH. The core principle is measuring microbial adhesion to hydrocarbons.

Method 1: Microbial Adhesion to Hydroxyl-Octane (MATH)

This is a quantitative method for measuring bacterial cell surface hydrophobicity.

- **Principle:** The distribution of bacterial cells between water and a hydrophobic solvent (like hexadecane or xylene) is measured. More hydrophobic cells will transfer to the solvent phase.
- **Materials:**
 - Bacterial culture (grown to mid-log phase)
 - **Guajaverin** solution (at desired sub-MIC concentrations)
 - Hydrophobic solvent (e.g., n-Hexadecane, p-Xylene)
 - Phosphate Buffered Saline (PBS) or MgSO₄ buffer
 - Centrifuge, Vortex mixer, UV-Visible Spectrophotometer
- **Procedure:**
 - **Culture Preparation:** Grow bacteria in the presence and absence of a sub-inhibitory concentration of **guajaverin**.
 - **Harvesting:** Harvest cells by centrifugation, wash, and resuspend in PBS to an optical density at **600 nm (OD₆₀₀)** of ~0.4 to 0.6 (A_0).
 - **Mixing:** Add the hydrophobic solvent to the cell suspension in a 1:5 or 1:6 ratio (v/v).
 - **Emulsification:** Vortex the mixture vigorously for 2 minutes.
 - **Phase Separation:** Allow the mixture to stand for 15-20 minutes for complete phase separation.
 - **Measurement:** Carefully aspirate the aqueous phase and measure its OD₆₀₀ (A_1).
- **Calculation:** Calculate the percentage of cell adhesion to the hydrocarbon, which corresponds to cell surface hydrophobicity (CSH), using the formula: % CSH = $[(A_0 - A_1) / A_0] \times 100$ Where A_0 is the initial OD and A_1 is the OD after mixing with the solvent.

Method 2: Salt Aggregation Test (SAT)

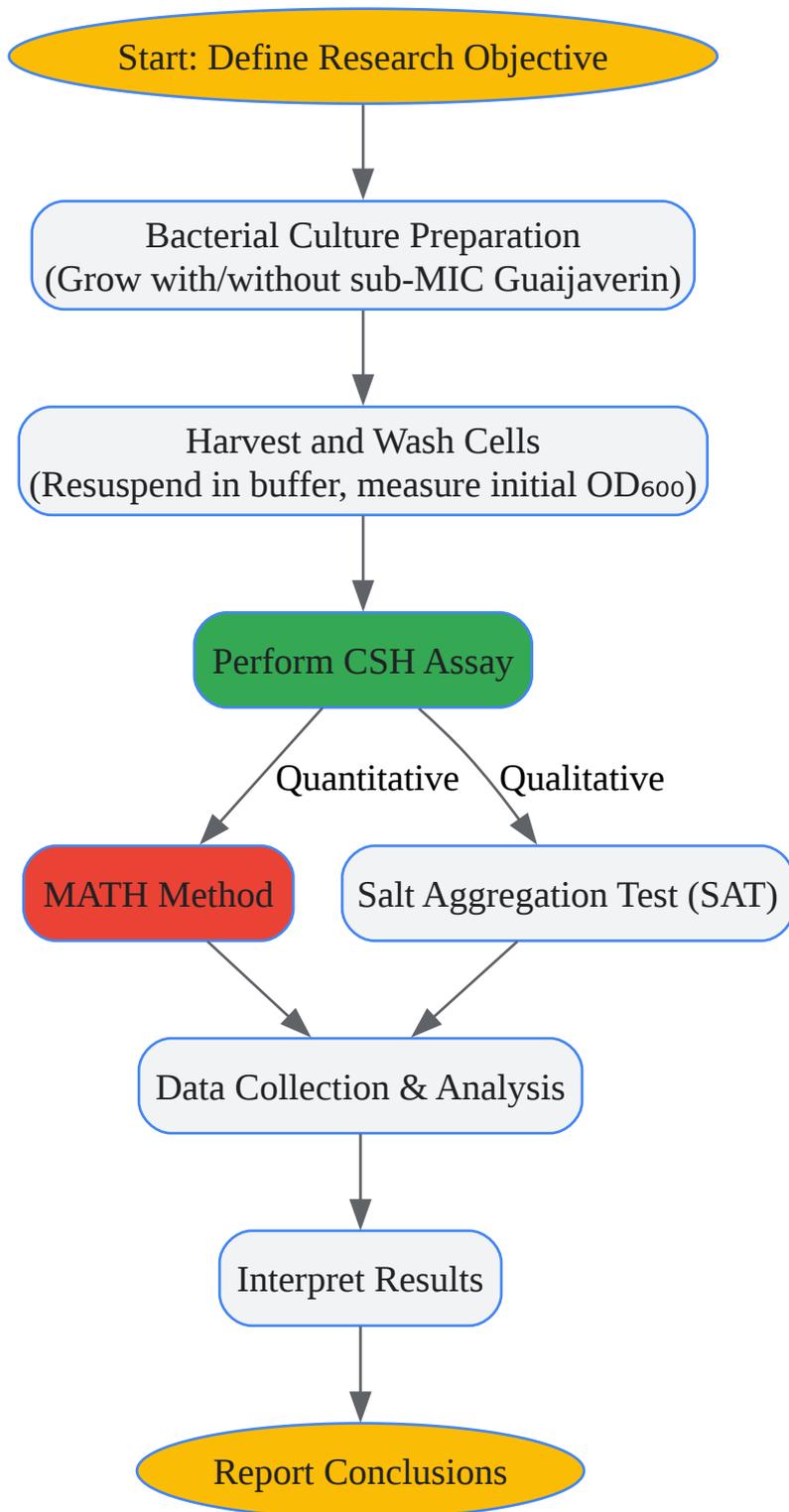
This is a simpler, qualitative method to assess surface hydrophobicity.

- **Principle:** Hydrophobic interactions between cells are enhanced at high ionic strengths, leading to cell aggregation. The minimum molarity of ammonium sulfate at which aggregation occurs indicates the degree of hydrophobicity.
- **Materials:**
 - Bacterial culture (treated and untreated with **guajaverin**)
 - Ammonium sulfate solutions (e.g., 0.2 M to 4.0 M in PBS)
 - Glass slides
- **Procedure:**
 - **Sample Preparation:** Prepare bacterial cell suspensions as described in the MATH assay.

- **Testing:** On a glass slide, mix 20 μ L of the bacterial suspension with 20 μ L of an ammonium sulfate solution.
- **Observation:** Rotate the slide gently for 2 minutes and observe visually against a dark background for clumping/aggregation.
- **Interpretation:** The lowest concentration of ammonium sulfate that causes visible aggregation is recorded as the Salt Aggregation Test (SAT) value. A lower SAT value indicates higher cell surface hydrophobicity.

Proposed Experimental Workflow

To investigate the effect of **guaijaverin** on bacterial CSH, you can follow this integrated workflow:



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Key Considerations for Your Research

- **Standardize Conditions:** The efficacy of these assays depends heavily on standardized conditions, including bacterial growth phase, temperature, pH, and ionic strength of the buffer.
- **Combine Methods:** Using both quantitative (MATH) and qualitative (SAT) assays can provide a more comprehensive understanding of the changes in cell surface properties.
- **Correlate with Bioactivity:** To build a strong case, correlate changes in CSH with other bioactivities of **guaijaverin**, such as its ability to inhibit biofilm formation or enhance susceptibility to other antimicrobials.

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References

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2. Fishing the Targets of Bioactive Compounds from Psidium ... [mdpi.com]
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To cite this document: Smolecule. [Guaijaverin: Identification and Bioactive Potential]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b625378#guaijaverin-cell-surface-hydrophobicity-assay>]

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